

# Technical Support Center: Mitigating Hydrogen-Induced Cracking in High-Strength Pipeline Steels

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: STEEL

Cat. No.: B1175346

[Get Quote](#)

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers and scientists working on mitigating hydrogen-induced cracking (HIC) in high-strength pipeline **steels**.

## Troubleshooting Guides

This section addresses specific issues that may arise during HIC-related experiments.

Issue 1: Inconsistent or non-reproducible HIC test results.

- Question: We are observing significant scatter in our HIC test results (CLR, CTR, CSR values) even when using specimens from the same **steel** plate. What could be the cause?
- Answer: Inconsistent HIC test results can stem from several factors. Firstly, variations in the **steel's** microstructure, even within the same plate, can influence susceptibility to HIC.<sup>[1]</sup> Secondly, ensure strict adherence to the sample preparation protocol, as surface conditions are critical for consistent results.<sup>[2]</sup> Finally, environmental parameters within the test solution, such as pH and H<sub>2</sub>S concentration, must be carefully controlled throughout the 96-hour test duration specified in NACE TM0284, as fluctuations can alter the severity of the test environment.<sup>[3][4][5]</sup>

Issue 2: Difficulty in controlling the test environment.

- Question: We are finding it challenging to maintain a stable pH in our H<sub>2</sub>S-saturated test solution as per NACE TM0284. What are some best practices for environmental control?
- Answer: Maintaining a stable pH in the test solution is crucial for reproducible HIC testing.[4] The NACE TM0284 standard outlines the use of specific buffered solutions (Solution A or B) to help stabilize the pH.[5][6] It is recommended to use a solution volume to specimen surface area ratio of at least 3 mL/cm<sup>2</sup> to minimize changes in the solution chemistry due to corrosion reactions.[7] Automated pH control systems can also be employed to overcome the difficulty of frequent manual adjustments.[4] Regular monitoring and adjustment of the H<sub>2</sub>S gas flow rate are also necessary to ensure continuous saturation of the test solution.

### Issue 3: Challenges in post-test crack analysis and interpretation.

- Question: After sectioning and polishing our HIC test specimens, we are having trouble clearly identifying and measuring the cracks. What are the recommended metallographic techniques?
- Answer: Proper metallographic preparation is essential for accurate crack detection and measurement.[8][9][10] The standard procedure involves sectioning the specimen, followed by grinding with successively finer abrasive papers (e.g., up to 1200 grit) and then polishing to a mirror finish, often using a diamond paste.[10][11] Etching the polished surface with a suitable reagent, such as Nital (a solution of nitric acid in ethanol), helps to reveal the microstructure and makes the cracks more visible under an optical or scanning electron microscope.[11] Ensure that the sectioning process does not introduce new cracks or alter the existing ones; using a low-speed diamond saw with coolant is recommended.[10][12]

## Frequently Asked Questions (FAQs)

This section provides answers to common questions related to HIC in high-strength pipeline **steels**.

- What is the fundamental mechanism of Hydrogen-Induced Cracking (HIC)?
  - HIC is a form of hydrogen embrittlement that occurs in **steels** exposed to wet hydrogen sulfide (H<sub>2</sub>S) environments, often termed "sour service".[13] The process begins with the corrosion of the **steel** surface, which produces atomic hydrogen (H).[14] These hydrogen atoms diffuse into the **steel** and accumulate at internal defects such as non-metallic

inclusions and regions of susceptible microstructure.[15] Inside these voids, the hydrogen atoms combine to form molecular hydrogen (H<sub>2</sub>), leading to a significant build-up of internal pressure.[14] This pressure can initiate cracks, which then propagate and link up, often in a stepwise manner, reducing the load-bearing capacity of the **steel**.[16]

- What are the key microstructural features that influence HIC resistance?
  - The microstructure of the **steel** plays a critical role in its susceptibility to HIC. Harder microstructural constituents like martensite and bainite are generally more prone to HIC than softer phases like ferrite.[17] A uniform microstructure of fine-grained ferrite is desirable for good HIC resistance. The presence of large, elongated manganese sulfide (MnS) inclusions is particularly detrimental as they act as preferential sites for hydrogen accumulation and crack initiation. Therefore, "clean **steels**" with very low sulfur content are often specified for sour service applications.[18]
- What is the NACE TM0284 standard and why is it important?
  - The NACE TM0284 standard, titled "Evaluation of Pipeline and Pressure Vessel **Steels** for Resistance to Hydrogen-Induced Cracking," is a widely accepted test method for assessing the HIC susceptibility of **steels**.[1][16] It provides a standardized procedure for exposing unstressed **steel** specimens to an H<sub>2</sub>S-saturated environment for 96 hours.[3][5] After exposure, the specimens are sectioned, and the extent of cracking is quantified by calculating the Crack Length Ratio (CLR), Crack Thickness Ratio (CTR), and Crack Sensitivity Ratio (CSR).[5][6] This standard allows for consistent evaluation and comparison of HIC resistance among different **steels** and from different laboratories.[1]
- How is the hydrogen content in **steel** measured, and what is the "critical hydrogen concentration"?
  - Several techniques are used to measure the hydrogen content in **steel**, including thermal desorption spectroscopy (TDS), which involves heating a sample in a vacuum and measuring the evolved hydrogen with a mass spectrometer.[19] Another common method is the electrochemical hydrogen permeation test, which measures the rate at which hydrogen diffuses through a **steel** membrane.[20][21] The "critical hydrogen concentration" is the threshold level of diffusible hydrogen above which a significant degradation in the **steel's** mechanical properties, such as a reduction in tensile strength, is

observed.[19] This value is not constant and depends on the **steel's** microstructure and strength.[19]

- What are the primary strategies for mitigating HIC in pipeline **steels**?
  - Mitigating HIC involves a multi-faceted approach focused on materials selection, manufacturing processes, and operational controls. The primary strategies include:
    - Using "clean" **steels**: This involves minimizing the sulfur content to reduce the number and size of manganese sulfide inclusions.[18]
    - Controlling the microstructure: Heat treatment and thermomechanical controlled processing (TMCP) are used to produce a fine-grained, homogeneous microstructure, typically with a ferrite-pearlite or acicular ferrite structure, which is more resistant to HIC.
    - Alloying additions: Adding elements like copper (Cu) and nickel (Ni) can improve HIC resistance.
    - Inhibiting corrosion: In service, corrosion inhibitors can be used to reduce the corrosion rate and, consequently, the amount of hydrogen generated on the **steel** surface.
    - Controlling environmental conditions: Where possible, controlling the pH and reducing the H<sub>2</sub>S partial pressure in the service environment can lower the risk of HIC.[13]

## Data Presentation

Table 1: Typical HIC Acceptance Criteria (as per NACE TM0284) for API 5L Grades

Parameter	Acceptance Criteria
Crack Length Ratio (CLR)	$\leq 15\%$
Crack Thickness Ratio (CTR)	$\leq 5\%$
Crack Sensitivity Ratio (CSR)	$\leq 2\%$

Note: These are common industry requirements for HIC-resistant **steels**; specific project requirements may vary.[18]

Table 2: Influence of Microstructure on HIC Susceptibility

Microstructure	General HIC Susceptibility	Key Characteristics
Ferrite	Low	Soft, ductile phase. Fine, equiaxed grains are beneficial.
Pearlite	Moderate	Lamellar structure of ferrite and cementite.
Bainite	High	Harder and more brittle than ferrite.
Martensite	Very High	Hard, brittle, and highly susceptible to hydrogen embrittlement. <a href="#">[17]</a>
Acicular Ferrite	Low	Fine, interlocking ferrite plates that can impede crack propagation.

## Experimental Protocols

### 1. NACE TM0284 Hydrogen-Induced Cracking Test

- Objective: To evaluate the resistance of pipeline and pressure vessel **steels** to HIC.
- Methodology:
  - Specimen Preparation: Machine three unstressed test specimens, typically 100 mm in length, 20 mm in width, and with a thickness equal to the full thickness of the material (up to 30 mm).[\[3\]](#) The surfaces should be ground to a uniform finish.
  - Test Solution: Prepare either Solution A (acidified brine: 5.0% NaCl and 0.5% glacial acetic acid in distilled water) or Solution B (synthetic seawater).[\[5\]](#)[\[6\]](#)
  - Test Setup: Place the specimens in a sealed glass vessel containing the test solution at a ratio of at least 3 mL of solution per cm<sup>2</sup> of specimen surface area.[\[7\]](#)


- H<sub>2</sub>S Saturation: Continuously bubble H<sub>2</sub>S gas through the solution for the entire test duration to maintain saturation.
- Test Duration and Temperature: Maintain the test at a temperature of  $25 \pm 3^{\circ}\text{C}$  for a duration of 96 hours.[5][6]
- Evaluation: After 96 hours, remove the specimens, clean them, and section them at three locations along their length.
- Metallographic Analysis: Grind, polish, and etch the cross-sections of each section.
- Crack Measurement: Examine each cross-section under a microscope at 100x magnification. Measure the length and thickness of any HIC cracks.
- Calculation: Calculate the Crack Length Ratio (CLR), Crack Thickness Ratio (CTR), and Crack Sensitivity Ratio (CSR) for each of the nine cross-sections. Report the average of the three sections for each specimen.

## 2. Electrochemical Hydrogen Permeation Test (Devanathan-Stachurski Method)


- Objective: To measure the effective hydrogen diffusivity and subsurface hydrogen concentration in a **steel** sample.
- Methodology:
  - Cell Setup: Use a two-compartment electrochemical cell (Devanathan-Stachurski cell) with the **steel** membrane specimen separating the two chambers.[20]
  - Charging Side: Fill one compartment (the charging side) with an appropriate electrolyte (e.g., an acidic solution). Hydrogen is generated on this side of the membrane, typically by applying a cathodic current.
  - Detection Side: Fill the other compartment (the detection side) with an alkaline solution (e.g., 0.1 M NaOH).[20] Apply an anodic potential to this side of the membrane to oxidize any hydrogen that permeates through it. The background current should be allowed to decay to a low, stable value before starting the test.


- Permeation Measurement: Start the hydrogen charging on the charging side. On the detection side, record the anodic current as a function of time. The current will increase as hydrogen begins to permeate through the membrane and will eventually reach a steady state.
- Data Analysis: The resulting permeation transient (a plot of current vs. time) is analyzed to determine the effective diffusion coefficient ( $D_{eff}$ ) from the rise time and the steady-state permeation current, which is related to the subsurface hydrogen concentration ( $C_0$ ).

## Mandatory Visualization









[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [icdn.tradew.com](https://icdn.tradew.com) [[icdn.tradew.com](https://icdn.tradew.com)]
- 2. [farsi.msrpco.com](https://farsi.msrpco.com) [[farsi.msrpco.com](https://farsi.msrpco.com)]
- 3. [caltechindia.com](https://caltechindia.com) [[caltechindia.com](https://caltechindia.com)]
- 4. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- 5. [haihaopiping.com](https://haihaopiping.com) [[haihaopiping.com](https://haihaopiping.com)]
- 6. What's Hydrogen-Induced Cracking (HIC) and HIC Test? [[metalspiping.com](https://metalspiping.com)]
- 7. [scispace.com](https://scispace.com) [[scispace.com](https://scispace.com)]
- 8. Metallographic Specimen Preparation - Kemet [[kemet.co.uk](https://kemet.co.uk)]
- 9. How to Prepare Metallographic Samples – Complete Step-by-Step Guide (With Expert Tips) - Metkon [[metkon.com](https://metkon.com)]
- 10. Sample Preparation — Metallurgical Engineering Services [[metengr.com](https://metengr.com)]
- 11. [youtube.com](https://youtube.com) [[youtube.com](https://youtube.com)]
- 12. [eprints.nmlindia.org](https://eprints.nmlindia.org) [[eprints.nmlindia.org](https://eprints.nmlindia.org)]
- 13. [azom.com](https://azom.com) [[azom.com](https://azom.com)]
- 14. Hydrogen embrittlement - Wikipedia [[en.wikipedia.org](https://en.wikipedia.org)]
- 15. [youtube.com](https://youtube.com) [[youtube.com](https://youtube.com)]
- 16. [sidertest.it](https://sidertest.it) [[sidertest.it](https://sidertest.it)]
- 17. [youtube.com](https://youtube.com) [[youtube.com](https://youtube.com)]
- 18. [chinaweldedpipes.com](https://chinaweldedpipes.com) [[chinaweldedpipes.com](https://chinaweldedpipes.com)]
- 19. [mdpi.com](https://mdpi.com) [[mdpi.com](https://mdpi.com)]
- 20. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- 21. Measuring hydrogen permeation according to ASTM G148 | Metrohm [[metrohm.com](https://metrohm.com)]
- To cite this document: BenchChem. [Technical Support Center: Mitigating Hydrogen-Induced Cracking in High-Strength Pipeline Steels]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1175346#mitigating-hydrogen-induced-cracking-in-high-strength-pipeline-steels>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)